

DOTA-PEG4-Alkyne for Bioconjugation: An In-depth Technical Guide

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Compound of Interest

Compound Name: DOTA-PEG4-alkyne

Cat. No.: B15562985

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This technical guide provides a comprehensive overview of **DOTA-PEG4-alkyne**, a key reagent in the field of bioconjugation. Its unique properties make it an invaluable tool for the development of targeted therapeutics and diagnostic agents. This document details its core features, provides structured quantitative data, and outlines detailed experimental protocols for its application.

Core Features of DOTA-PEG4-Alkyne

DOTA-PEG4-alkyne is a heterobifunctional linker that incorporates three key components:

- **DOTA** (1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetic acid): A macrocyclic chelator renowned for its ability to form highly stable complexes with a variety of metal ions, particularly trivalent cations like radiometals used in medical imaging and therapy.^[1]
- **PEG4** (tetraethylene glycol): A short, hydrophilic polyethylene glycol spacer. The PEG linker enhances the aqueous solubility of the molecule and the resulting bioconjugate, reduces aggregation, and can improve the pharmacokinetic properties of the final product.^[2]
- **Alkyne**: A terminal alkyne group that serves as a reactive handle for "click chemistry," specifically the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC).^[1] This reaction is highly efficient, specific, and can be performed under mild, biocompatible conditions.

This combination of features makes **DOTA-PEG4-alkyne** a versatile reagent for conjugating metal chelates to biomolecules such as peptides, proteins, antibodies, and nanoparticles for applications in areas like PET, SPECT, and MRI imaging, as well as targeted radiotherapy.^{[1][3]}

Quantitative Data Summary

The following tables summarize the key quantitative data for **DOTA-PEG4-alkyne**, compiled from various suppliers.

Property	Value	Reference(s)
Molecular Formula	C ₂₇ H ₄₇ N ₅ O ₁₁	
Molecular Weight	617.7 g/mol	
Purity	>95% or >96% (supplier dependent)	
Solubility	Water, Acetonitrile (ACN), DMSO	
Storage Condition	-20°C	
Appearance	White to off-white solid	
CAS Number	2080307-47-5	

Experimental Protocols

This section provides detailed methodologies for key experiments involving **DOTA-PEG4-alkyne**: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) for bioconjugation and a general protocol for subsequent radiolabeling.

Protocol 1: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) with an Azide-Modified Biomolecule

This protocol describes the conjugation of **DOTA-PEG4-alkyne** to a biomolecule (e.g., peptide, protein) that has been pre-functionalized with an azide group.

Materials and Reagents:

- **DOTA-PEG4-alkyne**
- Azide-modified biomolecule
- Copper(II) sulfate (CuSO_4) solution (e.g., 20 mM in water)
- Sodium ascorbate solution (e.g., 300 mM in water, freshly prepared)
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) ligand solution (e.g., 100 mM in water)
- Reaction Buffer (e.g., Phosphate-Buffered Saline (PBS), pH 7.4)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Purification system (e.g., Size-Exclusion Chromatography (SEC) or Dialysis)

Procedure:

- Preparation of Reactants:
 - Dissolve the **DOTA-PEG4-alkyne** in DMSO to prepare a stock solution (e.g., 10 mM).
 - Dissolve the azide-modified biomolecule in the reaction buffer to a known concentration (e.g., 1-5 mg/mL).
- Reaction Setup:
 - In a microcentrifuge tube, add the azide-modified biomolecule solution.
 - Add a 5-10 molar excess of the **DOTA-PEG4-alkyne** stock solution to the biomolecule solution.
 - Add the THPTA ligand solution to the reaction mixture.
 - Add the CuSO_4 solution to the mixture.

- Initiate the reaction by adding the freshly prepared sodium ascorbate solution. The final volume should be adjusted with the reaction buffer. The final DMSO concentration should be kept below 10% to avoid denaturation of proteins.
- Incubation:
 - Gently mix the reaction components.
 - Incubate the reaction at room temperature for 1-4 hours. The reaction can also be performed at 4°C for overnight incubation. Protect the reaction from light.
- Purification:
 - Following incubation, purify the DOTA-conjugated biomolecule from excess reagents and catalyst using an appropriate method.
 - Size-Exclusion Chromatography (SEC): Use a column with an appropriate molecular weight cutoff for the biomolecule.
 - Dialysis: Dialyze against an appropriate buffer to remove small molecule impurities.
- Characterization:
 - Confirm the successful conjugation and determine the degree of labeling using techniques such as Mass Spectrometry (MS) or High-Performance Liquid Chromatography (HPLC).

Protocol 2: Radiolabeling of DOTA-Conjugated Biomolecule

This protocol provides a general procedure for radiolabeling the DOTA-conjugated biomolecule with a radionuclide such as Gallium-68 (^{68}Ga).

Materials and Reagents:

- Purified DOTA-conjugated biomolecule
- Radionuclide solution (e.g., $^{68}\text{GaCl}_3$ in HCl)

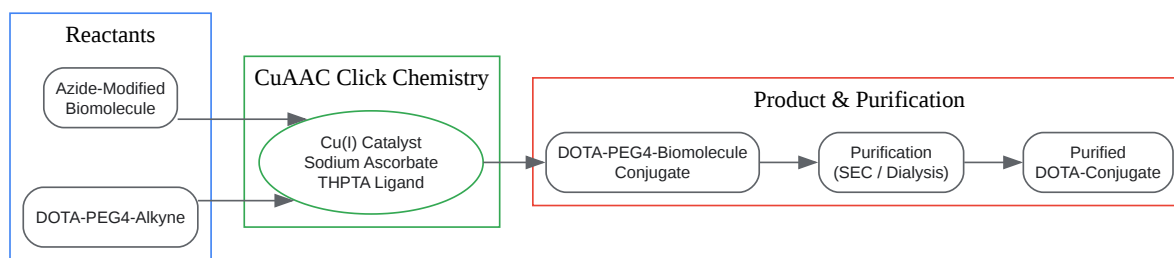
- Labeling Buffer (e.g., 0.1 M sodium acetate, pH 4.0-5.5)
- Quenching solution (e.g., 50 mM EDTA)
- Purification system (e.g., C18 Sep-Pak cartridge)

Procedure:

- Preparation:
 - Adjust the pH of the radionuclide solution using the labeling buffer to the optimal range for DOTA chelation (typically pH 4.0-5.5).
- Labeling Reaction:
 - Add the purified DOTA-conjugated biomolecule to the pH-adjusted radionuclide solution.
 - Incubate the reaction mixture at an elevated temperature (e.g., 95°C) for 5-15 minutes. The optimal temperature and time may vary depending on the biomolecule's stability.
- Quenching:
 - After incubation, add the quenching solution to chelate any remaining free radionuclide.
- Purification:
 - Purify the radiolabeled bioconjugate from unchelated radionuclide and other impurities. A C18 Sep-Pak cartridge is commonly used for this purpose.
- Quality Control:
 - Determine the radiochemical purity of the final product using techniques like radio-TLC or radio-HPLC.

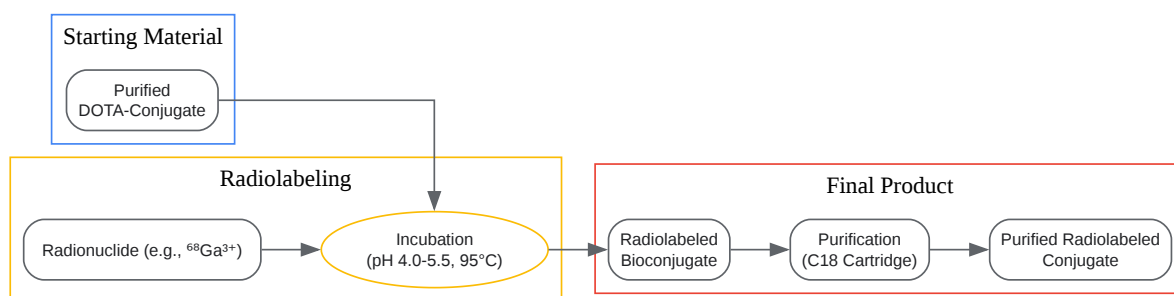
Visualizations

The following diagrams illustrate the key processes involved in the use of **DOTA-PEG4-alkyne** for bioconjugation.



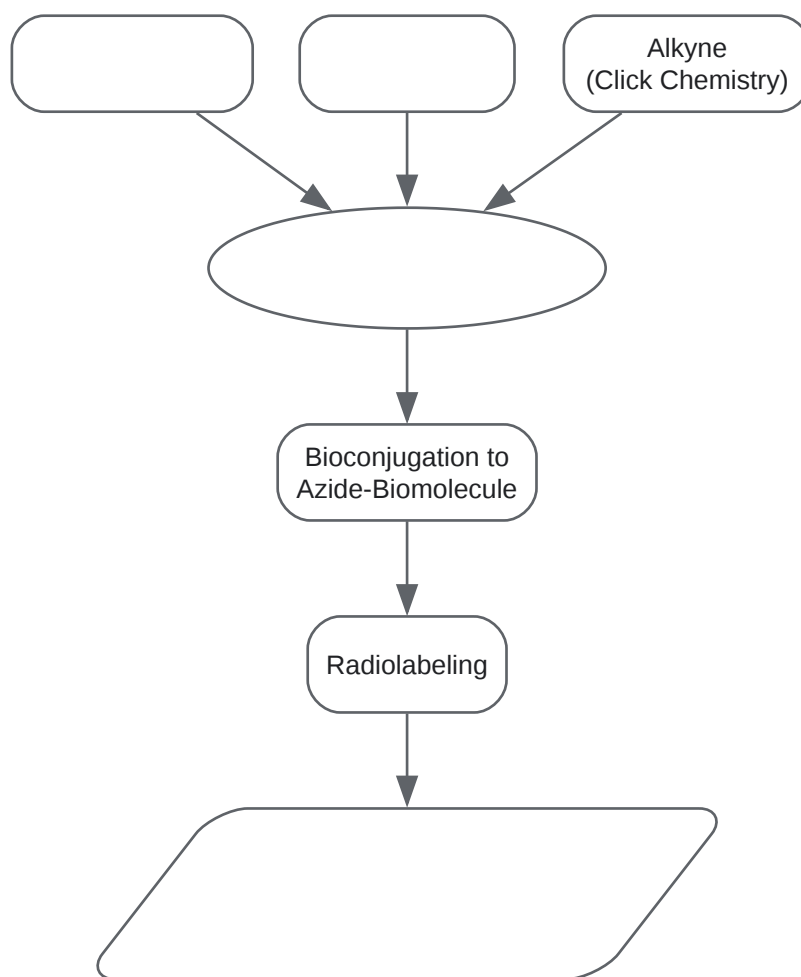
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Caption: Bioconjugation workflow using **DOTA-PEG4-alkyne** via CuAAC.



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Caption: General workflow for radiolabeling a DOTA-conjugated biomolecule.



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Caption: Logical relationship of **DOTA-PEG4-alkyne** components and applications.

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References

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